

# Physical and chemical properties of 2,3,5-trimethyl-6-bromopyridine

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## Compound of Interest

Compound Name: 2,3,5-Trimethyl-6-bromopyridine

Cat. No.: B1512940

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## An In-depth Technical Guide to 2,3,5-trimethyl-6-bromopyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **2,3,5-trimethyl-6-bromopyridine**, a substituted pyridine derivative of interest in synthetic and medicinal chemistry. This document consolidates available data on its synthesis, reactivity, and potential applications, offering a valuable resource for professionals in research and drug development.

## Core Physical and Chemical Properties

Quantitative data for **2,3,5-trimethyl-6-bromopyridine** is not extensively reported in publicly available literature. The following table summarizes key known identifiers and calculated properties, supplemented with data from closely related compounds to provide estimated values.

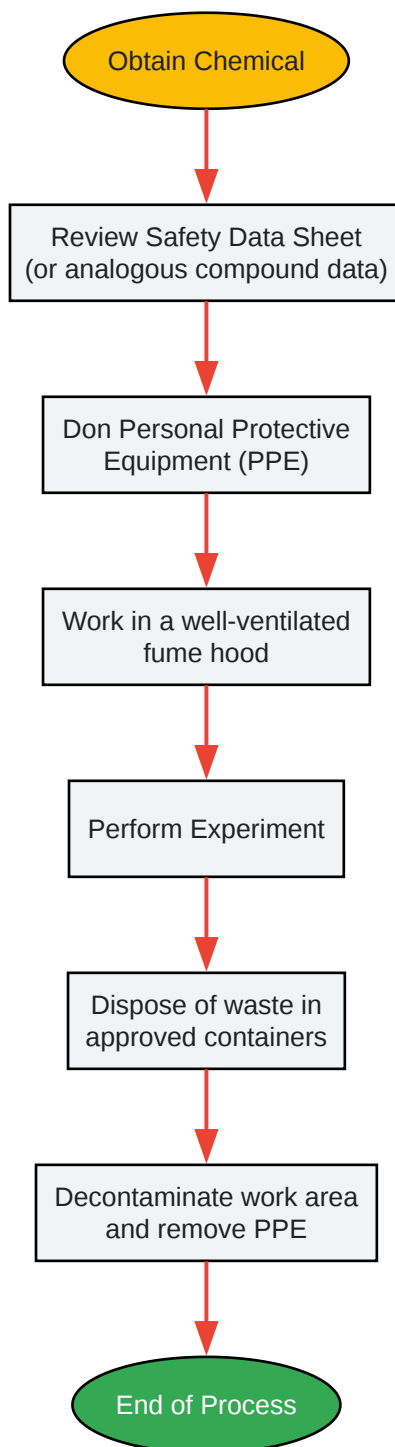
Property	Value	Source/Notes
CAS Number	34595-91-0	
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BrN	
Molecular Weight	200.08 g/mol	
Appearance	Likely a liquid or low-melting solid	Inferred from related bromomethylpyridines.
Boiling Point	Not available	For comparison, 2-bromo-6-methylpyridine has a boiling point of 102-103 °C at 20 mmHg. <a href="#">[1]</a> <a href="#">[2]</a>
Density	Not available	For comparison, the density of 2-bromo-6-methylpyridine is 1.512 g/mL at 25 °C. <a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Expected to be soluble in common organic solvents.	Based on the properties of similar brominated pyridines.
Refractive Index	Not available	For comparison, the refractive index of 2-bromo-6-methylpyridine is n <sub>20/D</sub> 1.562. <a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis and Reactivity

### Experimental Protocol: Synthesis of 2,3,5-trimethyl-6-bromopyridine

A synthetic method for **2,3,5-trimethyl-6-bromopyridine** is described in Chinese patent CN107311920A. While a direct, verified English translation of the detailed experimental procedure is not publicly available, a general synthetic approach for polysubstituted bromopyridines can be inferred from similar patented methods, such as the one described for 5-bromo-2-methylpyridine[\[2\]](#). The synthesis likely involves the diazotization of a corresponding aminotrimethylpyridine precursor followed by a Sandmeyer-type reaction with a bromide source.

A plausible synthetic workflow is outlined below:



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## References

- 1. Pyridine synthesis [organic-chemistry.org]
- 2. 2-Bromo-6-methylpyridine 98 5315-25-3 [sigmaaldrich.com]
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